

3-Hydroxy Carvedilol-d5 cross-validation different mass spectrometers

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Compound Focus: 3-Hydroxy Carvedilol-d5

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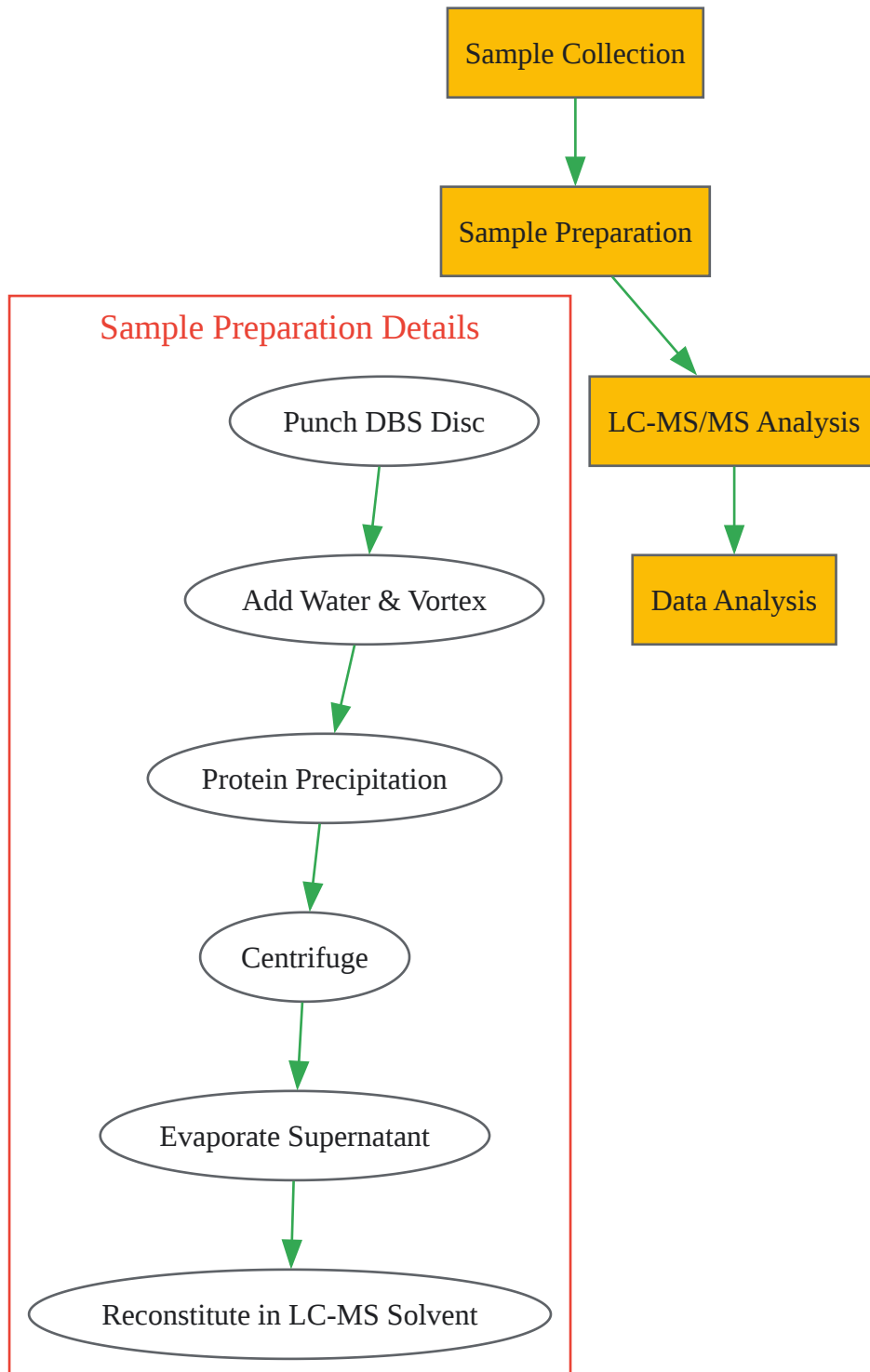
Methodological Framework from Published Research

Although it does not mention **3-Hydroxy Carvedilol-d5** specifically, one study provides a detailed LC-MS/MS assay for the parent compound, carvedilol, in dried blood spots (DBS) [1]. The parameters from this study can serve as a reference for the kind of data needed for a cross-validation guide.

The table below summarizes the key validation parameters from this study for carvedilol:

Validation Parameter	Details for Carvedilol (from [1])
Analytical Technique	Liquid Chromatography with tandem mass spectrometry (LC-MS/MS)
Sample Type	Dried Blood Spots (DBS)
Quantification Range	1.00 - 200 ng/mL
Internal Standard	Carvedilol-d5
Extraction Recovery	Complete and reproducible
Key Application	Adherence screening for heart failure medication

Based on this method, here is a generalized experimental workflow for the quantification of an analyte like carvedilol from DBS samples:



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References

1. Validation of a quantitative multiplex LC-MS/MS assay ... [pmc.ncbi.nlm.nih.gov]

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